

Ethyl 2-ethyl-3-oxohexanoate: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 2-ethyl-3-oxohexanoate

CAS No.: 5331-82-8

Cat. No.: B14734748

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **ethyl 2-ethyl-3-oxohexanoate**, a beta-keto ester of significant interest in organic synthesis and medicinal chemistry. This document details its chemical and physical properties, outlines a detailed experimental protocol for its synthesis via Claisen condensation, and explores its applications as a versatile intermediate in drug development.

Chemical and Physical Properties

Quantitative data for **ethyl 2-ethyl-3-oxohexanoate** has been compiled from established chemical databases.[1] The following tables summarize the key physicochemical properties of this compound.

Table 1: General and Physical Properties

Property	Value
Molecular Formula	C10H18O3
Molecular Weight	186.25 g/mol
Appearance	Not explicitly available; likely a colorless to pale yellow liquid
CAS Number	5331-82-8

Table 2: Computed Physicochemical Properties[1]

Property	Value
XLogP3	2.1
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	3
Rotatable Bond Count	7
Exact Mass	186.125594 g/mol
Monoisotopic Mass	186.125594 g/mol
Topological Polar Surface Area	43.4 Å ²
Heavy Atom Count	13
Formal Charge	0
Complexity	175

Synthesis of Ethyl 2-ethyl-3-oxohexanoate

The primary synthetic route to **ethyl 2-ethyl-3-oxohexanoate** is the Claisen condensation of ethyl butanoate.[2][3] This reaction involves the base-catalyzed self-condensation of two ester molecules to form a β -keto ester.[2][4][5]

Experimental Protocol: Claisen Condensation of Ethyl Butanoate

This protocol is based on the general principles of the Claisen condensation for the synthesis of β -keto esters.

Materials:

- Sodium ethoxide (NaOEt)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Ethyl butanoate
- Dilute hydrochloric acid (HCl) or acetic acid
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (MgSO₄) or sodium sulfate (Na₂SO₄)
- Round-bottom flask
- Reflux condenser
- Dropping funnel
- Magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Reaction Setup: In a dry round-bottom flask equipped with a reflux condenser, dropping funnel, and magnetic stirrer, suspend sodium ethoxide (1.0 equivalent) in anhydrous diethyl

ether or THF under an inert atmosphere (e.g., nitrogen or argon).

- Addition of Ester: Add a portion of ethyl butanoate (2.2 equivalents) to the stirred suspension.
- Initiation of Reaction: Gently heat the mixture to initiate the reaction. Once the reaction begins, remove the heat source.
- Controlled Addition: Add the remaining ethyl butanoate dropwise from the dropping funnel at a rate that maintains a gentle reflux.
- Reaction Completion: After the addition is complete, heat the reaction mixture at reflux for 1-2 hours to ensure the reaction goes to completion.
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Acidify the mixture by slowly adding dilute hydrochloric acid or acetic acid until the solution is neutral to litmus paper.
 - Transfer the mixture to a separatory funnel and add water.
 - Separate the organic layer.
 - Extract the aqueous layer with two portions of diethyl ether.
 - Combine the organic layers.
- Purification:
 - Wash the combined organic layers with a saturated sodium chloride solution (brine).
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter to remove the drying agent.
 - Remove the solvent under reduced pressure using a rotary evaporator to yield the crude **ethyl 2-ethyl-3-oxohexanoate**.

- Final Purification (Optional): The crude product can be further purified by vacuum distillation.

Spectroscopic Data

While specific, experimentally-derived spectra for **ethyl 2-ethyl-3-oxohexanoate** are not readily available in the searched literature, data for the closely related compound, ethyl 3-oxohexanoate, can be used as a reference for characterization.[6][7]

Table 3: Reference Spectroscopic Data for Ethyl 3-oxohexanoate[6]

Spectroscopic Technique	Key Features
IR (Infrared) Spectroscopy	Strong C=O stretching frequencies for the ketone and ester functional groups, typically in the range of 1715-1750 cm ⁻¹ . C-H stretching and bending vibrations.
¹ H NMR (Proton Nuclear Magnetic Resonance)	Signals corresponding to the ethyl ester group (a quartet and a triplet), the α-protons adjacent to the carbonyl groups, and the protons of the hexanoyl chain.
¹³ C NMR (Carbon-13 Nuclear Magnetic Resonance)	Resonances for the carbonyl carbons of the ketone and ester, the carbons of the ethyl group, and the carbons of the hexanoyl chain.
MS (Mass Spectrometry)	Molecular ion peak (M+) and characteristic fragmentation patterns. For ethyl 3-oxohexanoate, the molecular weight is 158.19 g/mol .

Applications in Drug Development

Beta-keto esters, such as **ethyl 2-ethyl-3-oxohexanoate**, are highly valuable intermediates in the synthesis of a wide range of pharmaceutical compounds.[8] Their utility stems from the presence of multiple reactive sites, which allows for a variety of chemical transformations.

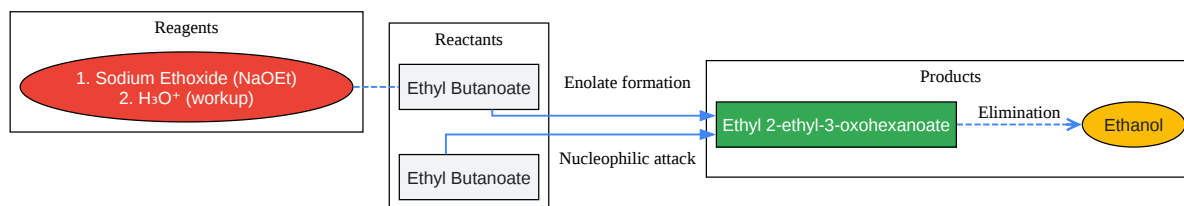
The core applications in drug development include:

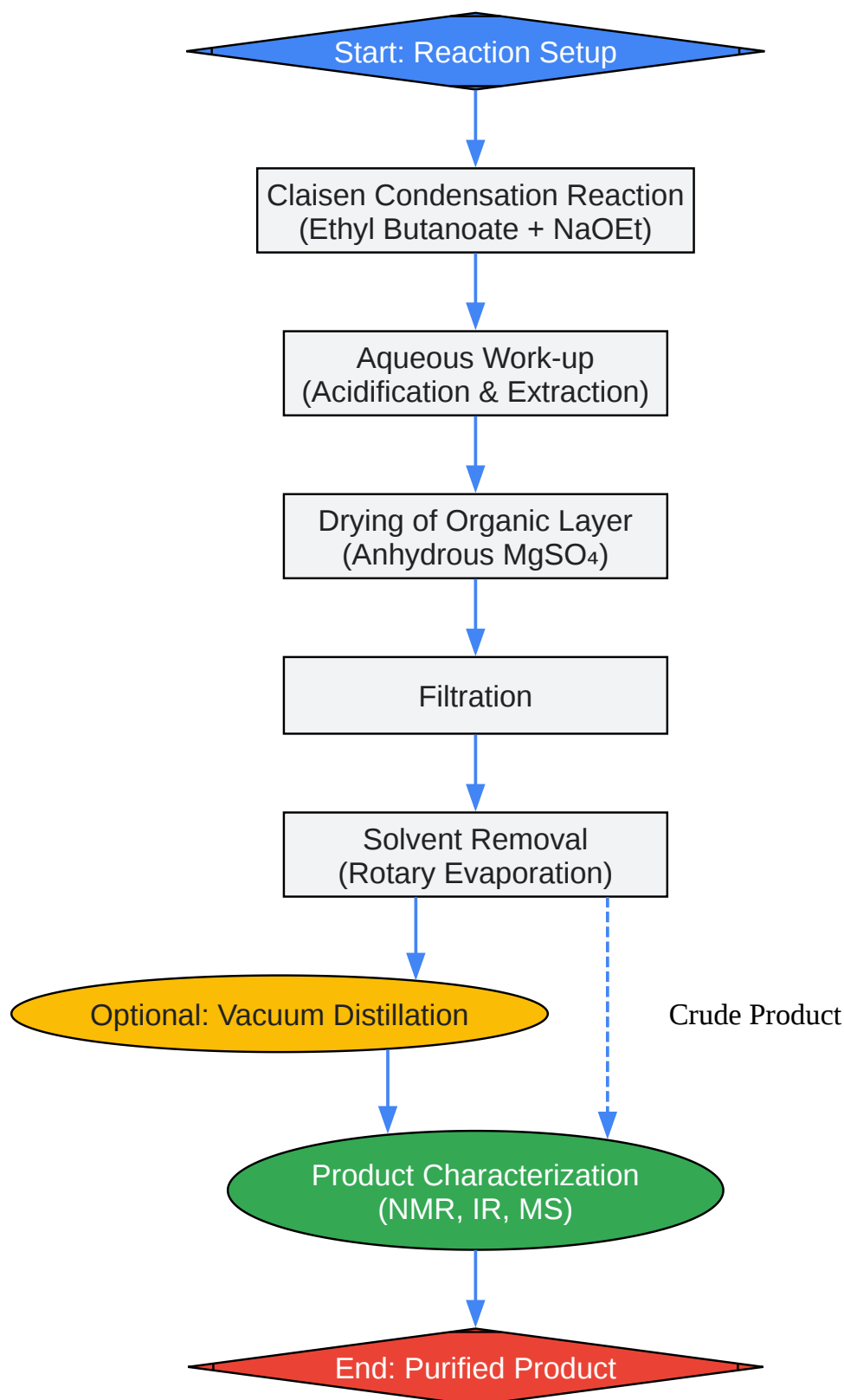
- **Synthesis of Heterocyclic Compounds:** The dicarbonyl functionality of β -keto esters makes them ideal precursors for the synthesis of various heterocyclic rings, such as pyrazoles, pyrimidines, and pyridines, which are common scaffolds in many drug molecules.^[9]
- **Carbon-Carbon Bond Formation:** The acidic α -proton can be readily removed to form an enolate, which is a potent nucleophile for a variety of carbon-carbon bond-forming reactions. This allows for the construction of complex molecular skeletons.
- **Introduction of Functional Groups:** The ketone and ester moieties can be chemically modified to introduce other functional groups, further expanding the synthetic possibilities.

While specific examples of drugs synthesized directly from **ethyl 2-ethyl-3-oxohexanoate** are not prominent in the literature, its structural motif is representative of intermediates used in the synthesis of various classes of therapeutic agents.

Visualizations

Synthesis Pathway





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Ethyl 2-ethyl-3-oxohexanoate | C10H18O3 | CID 220080 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. homework.study.com \[homework.study.com\]](#)
- [3. Solved Design a synthesis of ethyl 2-ethyl-3-oxohexanoate | Chegg.com \[chegg.com\]](#)
- [4. 23.7 The Claisen Condensation Reaction – Organic Chemistry: A Tenth Edition – OpenStax adaptation 1 \[ncstate.pressbooks.pub\]](#)
- [5. masterorganicchemistry.com \[masterorganicchemistry.com\]](#)
- [6. Ethyl 3-oxohexanoate | C8H14O3 | CID 238498 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [7. ethyl 3-oxohexanoate, 3249-68-1 \[thegoodscentcompany.com\]](#)
- [8. chemimpex.com \[chemimpex.com\]](#)
- [9. \$\beta\$ -Keto esters from ketones and ethyl chloroformate: a rapid, general, efficient synthesis of pyrazolones and their antimicrobial, in silico and in vitro cytotoxicity studies - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- To cite this document: BenchChem. [Ethyl 2-ethyl-3-oxohexanoate: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14734748/docs#ethyl-2-ethyl-3-oxohexanoate-a-comprehensive-technical-guide\]](https://www.benchchem.com/product/b14734748/docs#ethyl-2-ethyl-3-oxohexanoate-a-comprehensive-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)